

Application Note: 1,13-Tridecanolide as a Standard for Analytical Method Development

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Compound of Interest

Compound Name: 1,13-Tridecanolide

Cat. No.: B158905

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Audience: Researchers, scientists, and drug development professionals.

Introduction

1,13-Tridecanolide is a macrocyclic lactone and an odor compound that can be isolated from the angelica root.^[1] Its chemical formula is C₁₃H₂₄O₂ and it has a molecular weight of 212.33 g/mol.^[2] As a high-purity reference material, **1,13-Tridecanolide** is suitable for use as a standard in the development and validation of analytical methods, particularly for the identification and quantification of other macrocyclic lactones or related compounds in various matrices. This document provides detailed protocols and data for utilizing **1,13-Tridecanolide** as an analytical standard.

While **1,13-Tridecanolide** is not a pharmaceutical agent, the methodologies described are applicable to drug development processes, such as in the analysis of formulations, stability studies, and quality control of raw materials where structurally similar compounds may be present.

Physicochemical Properties

A summary of the key physicochemical properties of **1,13-Tridecanolide** is presented in the table below. This information is crucial for the selection of appropriate analytical techniques and parameters.

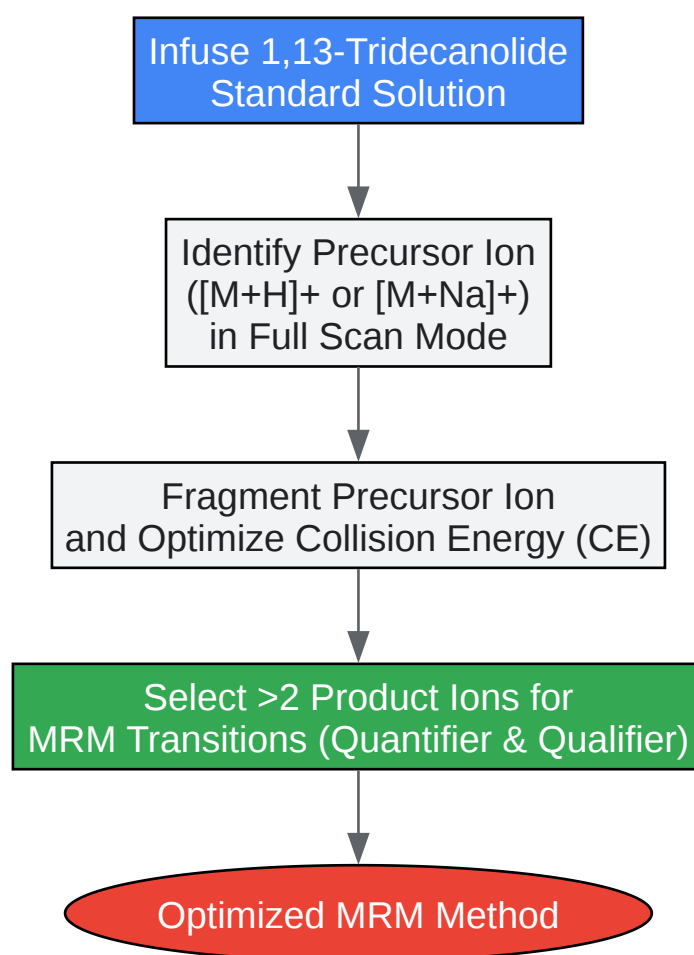
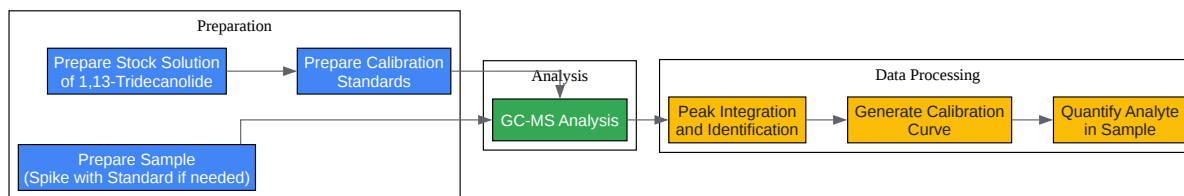
Property	Value	Reference
CAS Number	1725-04-8	[2]
Molecular Formula	C13H24O2	[2]
Molecular Weight	212.33 g/mol	[2]
Appearance	Not specified, typically a solid or oil	-
Solubility	Expected to be soluble in organic solvents like acetonitrile, methanol, and dichloromethane.	General chemical knowledge
Boiling Point	Estimated to be >250 °C	Based on similar macrocyclic lactones

Application: Standard for GC-MS Method Development

Gas Chromatography-Mass Spectrometry (GC-MS) is a highly effective technique for the analysis of volatile and semi-volatile compounds like **1,13-Tridecanolide**. This section outlines the protocol for using **1,13-Tridecanolide** to develop a quantitative GC-MS method.

Experimental Workflow for Method Development

The following diagram illustrates the general workflow for developing an analytical method using an external standard like **1,13-Tridecanolide**.



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References

- 1. 5-Tridecanolide, (S)- | C₁₃H₂₄O₂ | CID 13756295 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. medchemexpress.com [medchemexpress.com]
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